

Technical Support: Handling Vacuum Leaks in C18O Enriched Gas Systems

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Compound of Interest

Compound Name: Carbon monoxide (18O)

CAS No.: 4906-87-0

Cat. No.: B3328581

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Executive Summary & Safety Directive

Warning: Carbon Monoxide (CO) Toxicity & Cryogenic Explosion Hazard Handling C18O (Carbon-18 Monoxide) enriched gas presents a dual challenge: the high financial cost of the isotope and the severe safety risks of CO.

- **Toxicity:** CO is a chemical asphyxiant.[1] Ensure all vacuum exhaust is vented to a dedicated fume hood or scrubber.
- **Explosion Hazard:** If a vacuum leak admits atmospheric air while you are cryogenically trapping C18O, Liquid Oxygen (LOX) may condense alongside the CO. This creates a hyper-reactive fuel-oxidizer mixture. Never allow a trap containing CO to warm up without monitoring pressure and venting capability.

This guide provides an autonomous, non-linear troubleshooting workflow designed for researchers to minimize isotope loss while ensuring system integrity.

Diagnostic Triage: Is it a Leak or Outgassing?

Before breaking vacuum or venting, you must distinguish between a physical leak (atmospheric intrusion) and virtual leaks (outgassing/desorption).

The RGA Signature Method

The most definitive diagnostic tool is a Residual Gas Analyzer (RGA).

Protocol:

- Isolate the C18O source vessel immediately to conserve the main stock.
- Pump the manifold down to high vacuum (< Torr).
- Scan the mass spectrum (0–100 AMU).

Signal	Mass (m/z)	Diagnosis	Action
Water Dominant	18 (H ₂ O), 17 (OH)	Outgassing	Bake out system; no physical leak.
Air Signature	28 (N ₂), 32 (O ₂)	Real Leak	Check N ₂ /O ₂ ratio. If ~4:1, it is air.
Argon Presence	40 (Ar)	Real Leak	Confirms atmospheric air (Ar is ~1% of air).
Enriched Isotope	30 (C18O)	Residual Gas	System is tight; pump down longer.

Note on Mass 30: Normal CO is Mass 28.^[2]^[3]^[4]^[5] C18O is Mass 30 (

). If you see high Mass 28 and 32, it is an air leak. If you see Mass 30, it is your isotope.

Leak Localization Protocols

If a real leak is confirmed, use the following decision matrix to locate it without wasting C18O.

Method A: Helium Leak Detection (Vacuum Mode)

Best for: High-vacuum manifolds where the pumps are still running. Requirement: Helium Leak Detector (MSLD).

- Evacuate: Ensure system is under vacuum.
- Connect: Attach MSLD to the foreline or a dedicated port.
- Spray: Start at the top of the system and work down (Helium rises). Spray small bursts of He gas at flanges, feedthroughs, and welds.
- Wait: Response time depends on conductance. Wait 5–10 seconds per test point.

Method B: Rate-of-Rise (Pressure Decay)

Best for: Quantifying the leak rate to determine if an experiment can proceed.

- Evacuate system to base pressure ().
- Close the valve to the pump (isolate the chamber).
- Record pressure () over time ().
- Calculate Leak Rate ():

Where

is system volume.

Thresholds:

- mbar·L/s: Ultra-High Vacuum (Safe for long storage)
- mbar·L/s: Acceptable for flow experiments

- mbar·L/s: Critical Failure (Stop experiment)

Isotope Recovery: The "Sorptions Trap" Protocol

Scenario: You suspect a leak, but the system is full of C18O. You need to save the gas before repairing.

The Physics Problem: Carbon Monoxide (CO) has a boiling point of 81.6 K. Liquid Nitrogen (LN2) is 77 K.

- At 77 K, CO is a liquid with a vapor pressure of >400 mbar.
- Result: A standard LN2 cold trap will NOT freeze C18O into a solid; it will only condense it to a liquid, leaving significant gas pressure. You cannot pump the system down effectively without losing C18O.

The Solution: Cryogenic Sorptions To lower the vapor pressure effectively, you must use a high-surface-area sorbent.

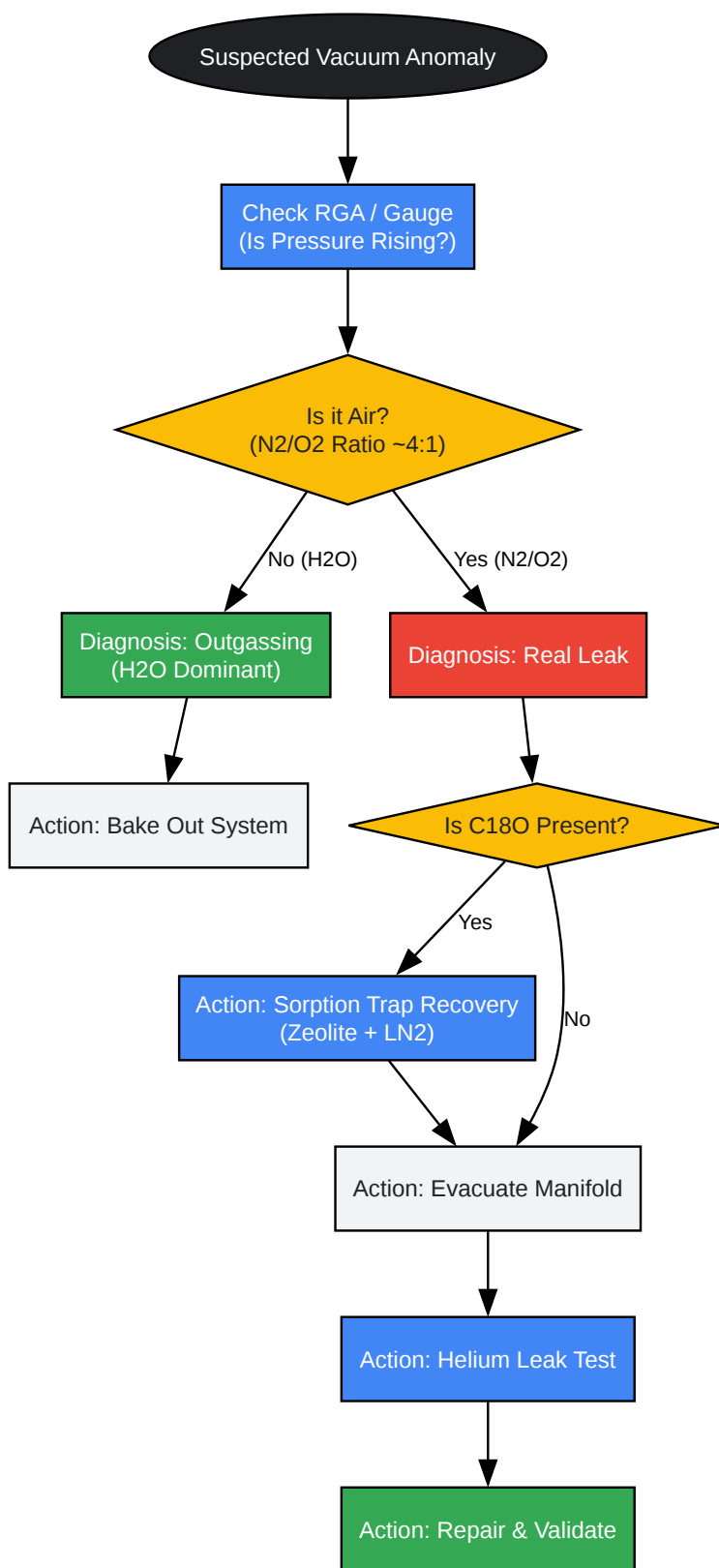
Step-by-Step Recovery:

- Prepare Trap: Use a stainless steel vessel filled with Zeolite 5A or Activated Charcoal.
- Activate: Bake the trap at 150°C under vacuum to remove water/air.
- Connect: Attach the trap to the C18O manifold.
- Cool: Submerge the trap in Liquid Nitrogen (77 K).
- Expand: Open the valve. The C18O will adsorb onto the cold zeolite.
 - Mechanism:[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) Physisorption lowers the equilibrium pressure to mbar, allowing effective recovery.
- Isolate: Close the trap valve.
- Repair: Vent the remaining manifold, fix the leak, and evacuate.

- Release: Warm the trap to room temperature to release C18O back into the system.

Troubleshooting Logic (Visualized)

The following diagram illustrates the decision process for handling a suspected leak in a C18O line.



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Caption: Decision tree for identifying, isolating, and rectifying vacuum leaks in isotope-enriched gas systems.

Frequently Asked Questions (FAQs)

Q: Can I use a standard LN2 cold finger to trap C18O? A: No. As detailed in the Recovery section, the vapor pressure of CO at 77 K (Liquid Nitrogen temperature) is too high to create a functional vacuum or recover the gas efficiently. You must use a sorption trap (Zeolite/Charcoal at 77 K) or Liquid Helium (4 K) to effectively immobilize C18O.

Q: My RGA shows a high background at Mass 28. Is this a leak or my C18O? A: Mass 28 is likely Nitrogen (

) or standard Carbon Monoxide (

). C18O appears at Mass 30 (

).

- If Mass 28 is high and Mass 32 (O₂) is present at ~25% of the Mass 28 peak, it is an Air Leak.
- If Mass 30 is high, it is your isotope.

Q: I accidentally condensed air into my C18O trap. What do I do? A: STOP. Do not seal the trap and let it warm up. Liquid Oxygen (from air) mixed with Carbon Monoxide is an explosive mixture.

- Keep the trap cold (LN₂).
- Open the trap to a vacuum pump (with a blast shield in place).
- Slowly pump on the frozen mixture while keeping it at 77 K. Nitrogen and Oxygen have higher vapor pressures than adsorbed CO and can be preferentially pumped off if using a sorption trap, though separation is difficult.
- If safety is in doubt, vent the trap to a fume hood and sacrifice the isotope. Your life is worth more than the gas.

Q: How does a leak affect my isotopic enrichment calculation? A: A leak introduces

. This dilutes your enrichment. You can calculate the damage using Isotope Dilution Mass Spectrometry (IDMS) principles.

- Formula:
- If you know the leak rate and duration, you can estimate the influx of
and correct your baseline, but for high-precision work, the sample is often compromised.

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